

Technical Guide: Solubility & Handling of Fmoc-Lys-OMe in DMF and DMSO

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Compound of Interest

Compound Name: *Fmoc-Lys-Ome*

Cat. No.: *B7962103*

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Executive Summary

Fmoc-Lys-OMe is a critical intermediate in solution-phase peptide synthesis and the preparation of lysine-based dendrimers.^{[1][2]} Unlike standard Fmoc-amino acids used in Solid Phase Peptide Synthesis (SPPS) which possess a free carboxyl group, **Fmoc-Lys-OMe** carries a C-terminal methyl ester and, most critically, is commercially supplied as the hydrochloride salt (**Fmoc-Lys-OMe**^{[1][2]}·HCl) to prevent intramolecular cyclization (diketopiperazine formation) and side-chain polymerization.^{[1][2]}

Core Solubility Directive:

- DMSO (Dimethyl Sulfoxide): The superior solvent for the HCl salt form, achieving concentrations up to 100 mg/mL (~238 mM).^[2] Recommended for preparing high-concentration stock solutions.^{[1][2]}
- DMF (Dimethylformamide): The standard solvent for coupling reactions.^[2] Solubility is adequate for working concentrations (typically 0.1 M – 0.2 M), but the ionic lattice of the hydrochloride salt often requires sonication or vortexing to break kinetic barriers.

Physicochemical Profile & Solvent Compatibility[3][4][5][6][7]

Understanding the molecular state of the compound is the prerequisite for successful dissolution.

The Critical Distinction: Salt vs. Free Base

Most failures in handling **Fmoc-Lys-OMe** stem from ignoring the counterion.[1][2]

Feature	Fmoc-Lys-OMe·HCl (Commercial Standard)	Fmoc-Lys-OMe (Free Base)
State	Ionic Solid (Crystalline)	Waxy Solid / Oil
Stability	High (Shelf-stable)	Low (Prone to cyclization/polymerization)
Solubility Driver	Ionic dissociation energy	Lipophilicity
Preferred Solvent	High dielectric (DMSO, MeOH, Water/Organic mix)	Organic (DCM, DMF, EtOAc)

Mechanistic Insight: In DMF, the chloride counterion () must be solvated.[1][2] DMF has a lower dielectric constant () than DMSO (), making it less efficient at shielding the ionic charges of the protonated -amine and the chloride ion.[2] This results in slower dissolution rates in DMF compared to DMSO.[2]

Solubility Data & Comparative Analysis

The following data summarizes the solubility limits and kinetic behaviors observed in standard laboratory conditions ().

Table 1: Solubility Profile of Fmoc-Lys-OMe-HCl

Solvent	Max Solubility ()	Dissolution Kinetics	Stability Risk	Application Context
DMSO	~100 mg/mL (238 mM)	Fast (requires mild vortexing)	Low (if anhydrous)	Stock solutions, Analysis (NMR)
DMF	~50-70 mg/mL (Empirical)	Moderate (requires sonication)	Moderate (Amine impurities in DMF remove Fmoc)	Standard Coupling, SPPS
DCM	< 10 mg/mL	Poor (Salt is insoluble)	N/A	Not recommended for HCl salt
MeOH	High (>100 mg/mL)	Very Fast	High (Transesterificati on risk)	Purification only

“

*Critical Note on DMF: While **Fmoc-Lys-OMe-HCl** is soluble in DMF, "aged" DMF containing dimethylamine will cause rapid degradation. Always use fresh, amine-free DMF (Grade: Sequencing or Biotech).*[\[1\]](#)[\[2\]](#)

Experimental Protocols

These protocols are designed to be self-validating. If the "Check" step fails, do not proceed.

Protocol A: Preparation of High-Concentration Stock (DMSO)

Target: 100 mg/mL (approx.[1][2] 0.24 M) for storage or aliquoting.[2]

- Weighing: Weigh 100 mg of **Fmoc-Lys-OMe**·HCl into a 2 mL amber glass vial (protect from light).
- Solvent Addition: Add 1.0 mL of anhydrous DMSO (freshly opened or stored over molecular sieves).
 - Why Anhydrous? Water in DMSO can hydrolyze the methyl ester over time.
- Dispersion: Vortex vigorously for 30 seconds.
- Sonication: Sonicate in a water bath at room temperature for 2-5 minutes until the solution is perfectly clear.
- Validation Check: Hold the vial against a light source. There should be no "schlieren" lines or suspended micro-crystals.[2]
- Storage: Store at -20°C. Stable for 1 month.

Protocol B: Direct Dissolution in DMF for Coupling

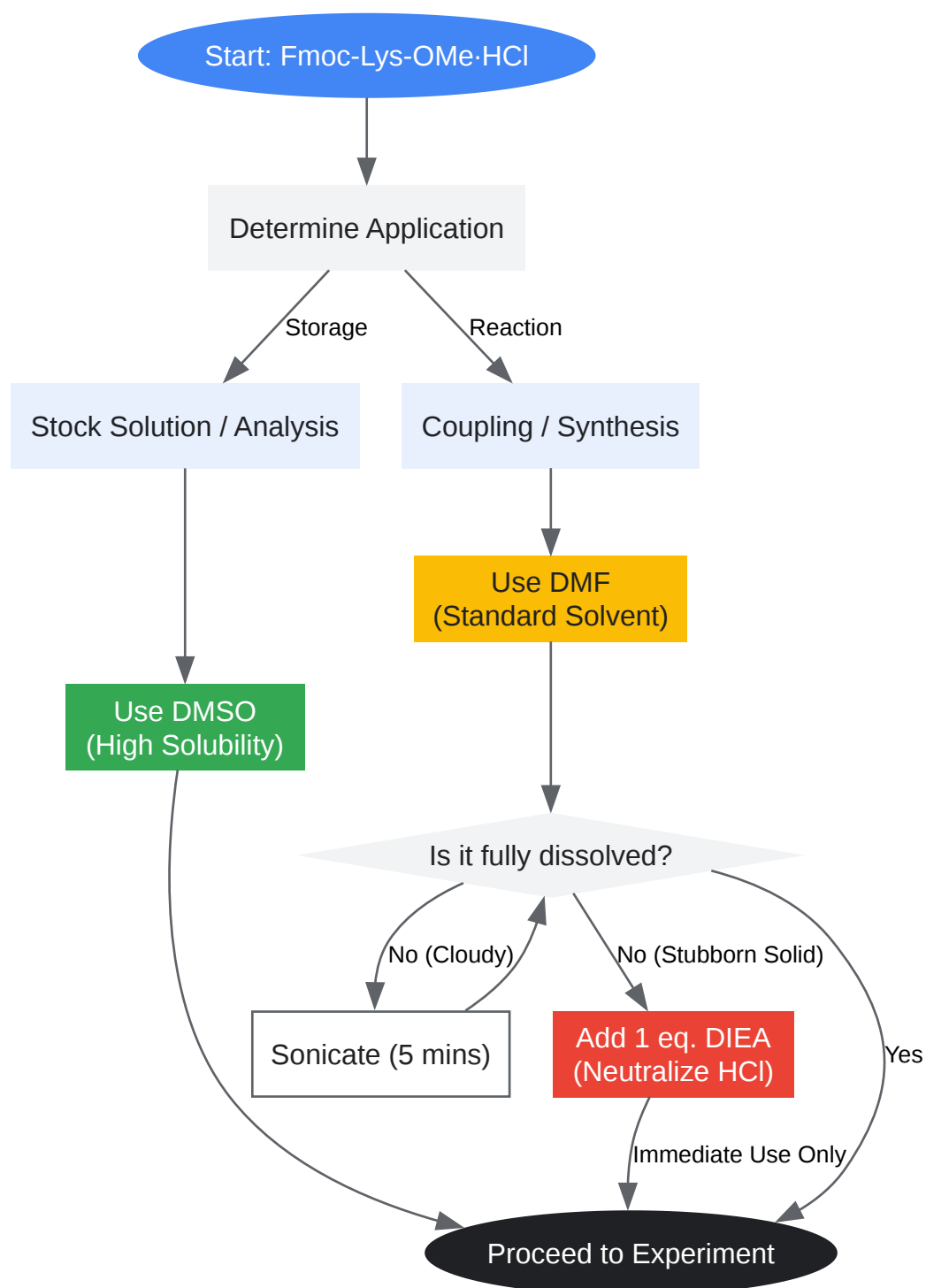
Target: 0.1 M Working Solution (approx. 42 mg/mL).[2]

- Calculation: For 1 mmol scale, weigh 419 mg of **Fmoc-Lys-OMe**·HCl.
- Solvent Addition: Add 8 mL of Biotech-Grade DMF.
- Agitation: Vortex for 1 minute. The solution may appear cloudy initially due to the salt lattice.
- Sonication: Sonicate for 5-10 minutes.
 - Troubleshooting: If the solid persists, add 1% (v/v) DIEA (Diisopropylethylamine).[2]
 - Mechanism:[1][2][3] DIEA neutralizes the HCl, converting the salt to the free base, which is significantly more soluble in DMF. Warning: Only do this immediately before reaction, as the free amine is reactive.
- Final Volume: Adjust volume to 10 mL with DMF.

Decision Logic & Workflows

The following diagrams illustrate the decision-making process for solvent selection and the dissolution mechanism.

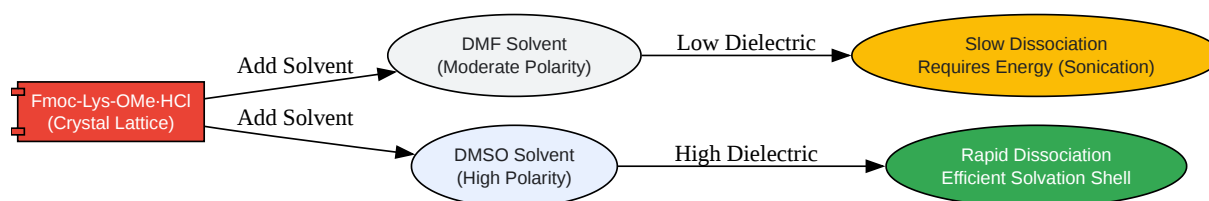
Diagram 1: Solvation Strategy Decision Tree



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Caption: Decision logic for selecting the optimal solvent and troubleshooting dissolution issues based on the intended application.

Diagram 2: Mechanistic View of Salt Dissolution



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Caption: Comparative mechanistic efficiency of DMF vs. DMSO in breaking the ionic lattice of the hydrochloride salt.

Operational Challenges & Troubleshooting

The "Crash-Out" Phenomenon

Scenario: You dissolve **Fmoc-Lys-OMe**[1][2]·HCl in a small amount of DMSO and then dilute it into DCM or Toluene. Result: Immediate precipitation. Cause: The compound is an ionic salt. While soluble in DMSO, it is insoluble in non-polar organic solvents. Solution: If you must use a non-polar solvent, you must first perform a "free-basing" extraction:[1][2]

- Dissolve salt in water/DCM mixture.[2]
- Add
to basic pH.[2]
- Extract the organic layer (DCM).[2]
- Dry over

and evaporate.

- Result: **Fmoc-Lys-OMe** (Free Base) – soluble in DCM/Toluene.[1][2]

Gelation

While rare for the methyl ester, high concentrations (>200 mg/mL) in DMF can lead to gel-like viscosity due to hydrogen bonding of the Fmoc carbamate groups ("stacking").[2] Remedy: Gentle warming to 30°C (do not exceed 40°C to avoid degradation) or addition of 1% Triton X-100 if compatible with downstream steps.[2]

References

- Wellings, D. A., & Atherton, E. (1997).[2] Standard Fmoc protocols. In *Methods in Enzymology* (Vol. 289, pp. 44-67).[1][2] Academic Press.[1][2] (Foundational text on Fmoc solubility principles).
- Isidro-Llobet, A., et al. (2009).[1][2] Amino Acid-Protecting Groups. *Chemical Reviews*, 109(6), 2455–2504.[2] (Review of protecting group stability and solubility).

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Sources

- 1. Fmoc-Lys-OMe.HCl | CymitQuimica [cymitquimica.com]
- 2. Fmoc-Lys(Fmoc)-OH Novabiochem 78081-87-5 [sigmaaldrich.com]
- 3. bio-protocol.org [bio-protocol.org]
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